

Application of Hexanitrohexaazaisowurtzitane (HNIW) in Solid Rocket Propellants: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexanitrohexaazaisowurtzitane*

Cat. No.: *B163516*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the application of **Hexanitrohexaazaisowurtzitane** (HNIW), also known as CL-20, in solid rocket propellants. HNIW is a highly energetic polycyclic nitramine explosive that offers significant performance advantages over traditional energetic materials like HMX and RDX.^{[1][2]} Its high density, positive heat of formation, and better oxidizer-to-fuel ratio contribute to a release of up to 20% more energy than conventional HMX-based propellants.^{[1][2]} These characteristics make HNIW a key component in the development of advanced solid rocket propellants for missiles and space launch vehicles, offering higher specific impulse and reduced smoke signatures.^{[1][2]}

Physicochemical and Performance Characteristics of HNIW

HNIW exists in several polymorphic forms, with the epsilon (ϵ) form being the most dense and stable, and therefore the most desirable for propellant applications.^{[3][4]} The properties of HNIW are summarized in the table below.

Property	Symbol	SI Units	Value
Specific Heat	c_p	$\text{J}\cdot\text{kg}^{-1}\cdot\text{K}^{-1}$	1004 ($\pm 13\%$)
Density	ρ	$\text{kg}\cdot\text{m}^{-3}$	2044
Detonation Velocity	$\text{m}\cdot\text{s}^{-1}$	9,500	
RE Factor	1.9		
Molar Mass	$\text{g}\cdot\text{mol}^{-1}$	438.1850	
Heat of Formation	ΔH_f	$\text{kJ}\cdot\text{mol}^{-1}$	+454

HNIW-Based Solid Rocket Propellant Formulations

HNIW is typically used as a crystalline solid oxidizer within a polymeric binder matrix in composite solid propellants.^{[5][6]} The binder, which also acts as a fuel, is commonly Hydroxyl-Terminated Polybutadiene (HTPB) due to its favorable mechanical properties and good adhesion.^{[5][7]} To improve processability and enhance mechanical properties, plasticizers such as Dioctyl Adipate (DOA) or Dibutyl Phthalate (DBP) are often incorporated.^[8] Metallic fuels, such as aluminum powder, can also be added to increase the specific impulse and combustion stability.^[6]

The following table summarizes representative formulations of HNIW-based solid propellants.

Formula tion ID	HNIW (wt%)	HTPB (wt%)	Aluminu m (wt%)	AP (wt%)	Plasticiz er (DOA) (wt%)	Curing Agent (TDI) (wt%)	Bondin g Agent (wt%)
SP-0[9]	20	50	10	10	10	-	-
SP-100% [9]	20 (HNIW@ PDA)	50	10	10	10	-	-
Ref.[2]	-	15	15	70	-	-	-
High Performa nce[2]	(Varies)	(Varies)	(Varies)	(Varies)	(Varies)	(Varies)	(Varies)

Note: HNIW@PDA refers to HNIW coated with polydopamine to reduce sensitivity.[9][10]

Performance and Safety Data of HNIW Propellants

The inclusion of HNIW in solid propellant formulations leads to significant improvements in performance metrics such as specific impulse and burn rate. However, the high energy content of HNIW also increases its sensitivity to external stimuli like impact and friction, which is a critical consideration for safety and handling.[10]

Propellant Formulation	Specific Impulse (I _{sp}) (s)	Burn Rate (mm/s) at 7 MPa	Impact Sensitivity (H ₅₀ , cm)	Friction Sensitivity (Explosion Probability, %)
HNIW-based				
HTPB	-	-	5.6 J	-
Propellant[10]				
HNIW@PDA-based HTPB	-	-	>13.7 J	-
Propellant[10]				
AP/HTPB/AI (Reference)[11]	~250	~7	-	-
NEPE Propellant (contains HMX)	>270	>10	Sensitive	Sensitive
[12]				

H₅₀ refers to the height from which a standard weight must be dropped to cause an explosion in 50% of trials.

Experimental Protocols

Synthesis of ϵ -HNIW (Recrystallization Method)

This protocol describes the preparation of the stable ϵ -polymorph of HNIW from its raw form (often the α -polymorph) through a solvent/anti-solvent recrystallization process.[3][13]

Materials:

- Raw HNIW (α -form)
- Ethyl Acetate (solvent)
- Petroleum Ether or Xylene (anti-solvent)
- Phosphorus(V) Oxide (optional recrystallization promoter)[13]

- Stirrer
- Filtration apparatus
- Vacuum drying oven

Procedure:

- Dissolve the raw HNIW in ethyl acetate at room temperature with stirring (e.g., 400 rpm) until a clear solution is obtained (typically 10-15 minutes).[13]
- Filter the solution to remove any mechanical impurities.[13]
- (Optional) Add a recrystallization promoter, such as phosphorus(V) oxide, to the solution and stir for a specified period (e.g., 15 minutes).[13]
- Filter the mixture again.
- Slowly add the anti-solvent (petroleum ether or xylene) dropwise to the filtrate while stirring. [13]
- Continue stirring as the ϵ -HNIW precipitates out of the solution.
- Collect the precipitated crystals by filtration.
- Wash the crystals with a small amount of the anti-solvent.
- Dry the purified ϵ -HNIW crystals in a vacuum drying oven at a controlled temperature (e.g., 50-60 °C) for an extended period (e.g., 10 hours) to remove residual solvents.[13]

Formulation of HNIW-Based Composite Solid Propellant

This protocol outlines the slurry casting method for preparing a composite solid propellant containing HNIW.[2]

Materials:

- ϵ -HNIW

- Hydroxyl-Terminated Polybutadiene (HTPB) prepolymer
- Dioctyl Adipate (DOA) plasticizer
- Aluminum (Al) powder
- Ammonium Perchlorate (AP)
- Toluene Diisocyanate (TDI) or other curing agent
- Bonding agent
- Antioxidant
- Planetary mixer with vacuum capability
- Casting mold
- Curing oven

Procedure:

- In a planetary mixer, combine the HTPB prepolymer, DOA plasticizer, bonding agent, and antioxidant. Mix for approximately 30 minutes.[2]
- Apply a vacuum to the mixer and continue mixing for another 30 minutes to degas the binder mixture.[2]
- Slowly add the solid ingredients (HNIW, Al powder, AP) to the binder mixture while continuing to mix. The order of addition should be carefully considered to ensure safety and homogeneity.
- Once all solids are incorporated, continue mixing under vacuum for approximately 30 minutes to ensure a uniform slurry and remove any entrapped air.[2] The mixing temperature should be controlled (e.g., 50 ± 2 °C).[2]
- Add the curing agent (TDI) and mix for a final 15-20 minutes under vacuum.

- Pour the propellant slurry into the prepared mold, taking care to avoid introducing air bubbles.
- Cure the cast propellant in an oven at a specified temperature (e.g., 60 °C) for a designated period (e.g., 7-10 days) until the binder is fully cross-linked.

Determination of Impact Sensitivity (BAM Fallhammer Test)

This protocol describes the standardized BAM fallhammer test to determine the impact sensitivity of the HNIW propellant.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Apparatus:

- BAM Fallhammer apparatus
- Steel anvils and rollers
- Sample holder
- Standard drop weights (e.g., 2.5 kg)[\[4\]](#)

Procedure:

- Place a small, precisely measured amount of the propellant sample (typically a few milligrams) in the sample holder between the two steel rollers on the anvil.[\[17\]](#)
- Position the anvil assembly in the BAM Fallhammer apparatus.
- Select a specific drop height and release the standard weight to impact the sample.
- Observe for any signs of reaction, such as an explosion, spark, smoke, or audible report.[\[17\]](#)
- Conduct a series of tests at different drop heights using the Bruceton "up-and-down" method to determine the height at which there is a 50% probability of initiation (H_{50}).

Determination of Friction Sensitivity (BAM Friction Test)

This protocol outlines the BAM friction test to assess the sensitivity of the HNIW propellant to frictional stimuli.[17][18]

Apparatus:

- BAM friction apparatus
- Porcelain plates and pins
- Calibrated weights

Procedure:

- Spread a small amount of the propellant sample onto the roughened surface of the porcelain plate.[18]
- Place the porcelain pin on top of the sample.
- Apply a specific load to the pin using the weighted arm of the apparatus.[18]
- Activate the motor to move the porcelain plate under the stationary pin at a constant speed.
- Observe for any signs of reaction (explosion, spark, etc.).
- Conduct a series of tests with varying loads to determine the load at which there is a 50% probability of initiation.

Measurement of Mechanical Properties (Uniaxial Tensile Test)

This protocol describes the procedure for determining the mechanical properties of the cured HNIW propellant.[19][20][21]

Apparatus:

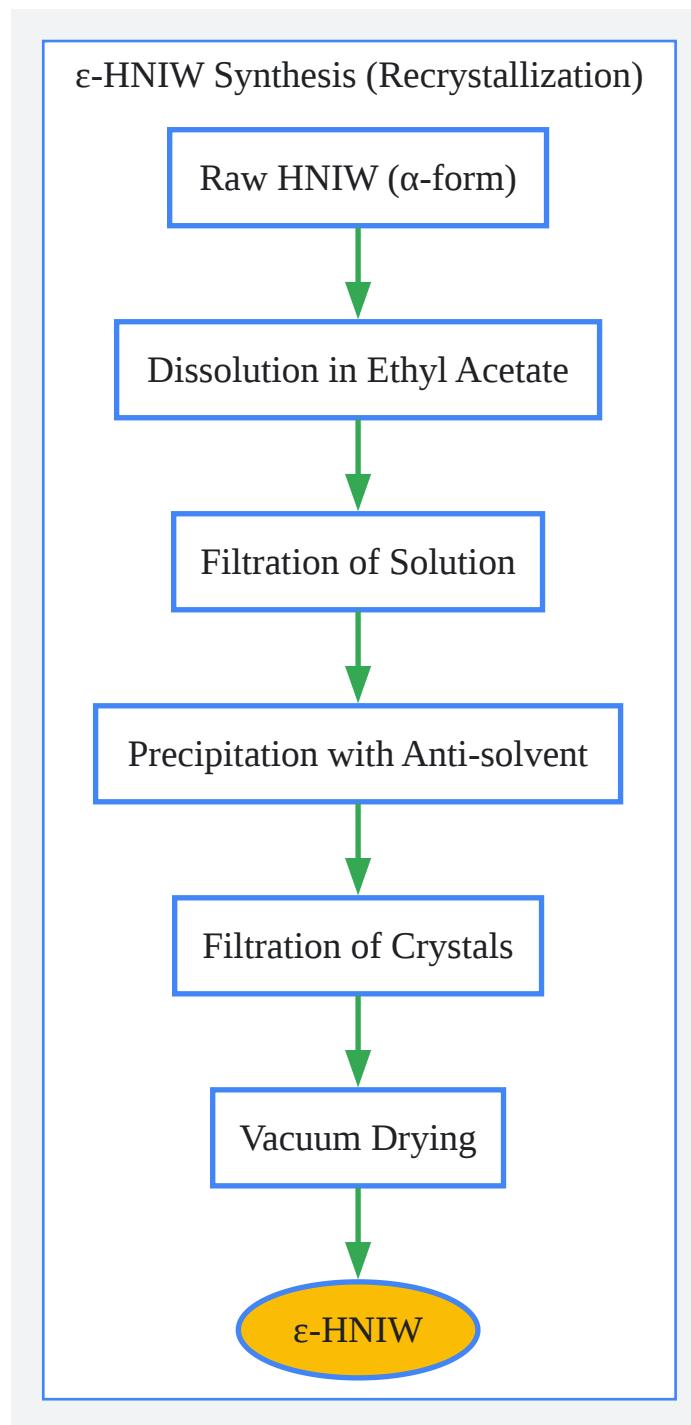
- Universal Testing Machine (UTM)

- Dumbbell-shaped propellant samples (prepared according to standards like STANAG 4506)
[\[20\]](#)
- Extensometer

Procedure:

- Mount the dumbbell-shaped propellant sample in the grips of the UTM.
- Attach an extensometer to the sample to accurately measure strain.
- Apply a tensile load to the sample at a constant strain rate.[\[20\]](#)
- Record the load and displacement data until the sample fractures.
- From the stress-strain curve, determine key mechanical properties such as tensile strength, elongation at break, and Young's modulus.

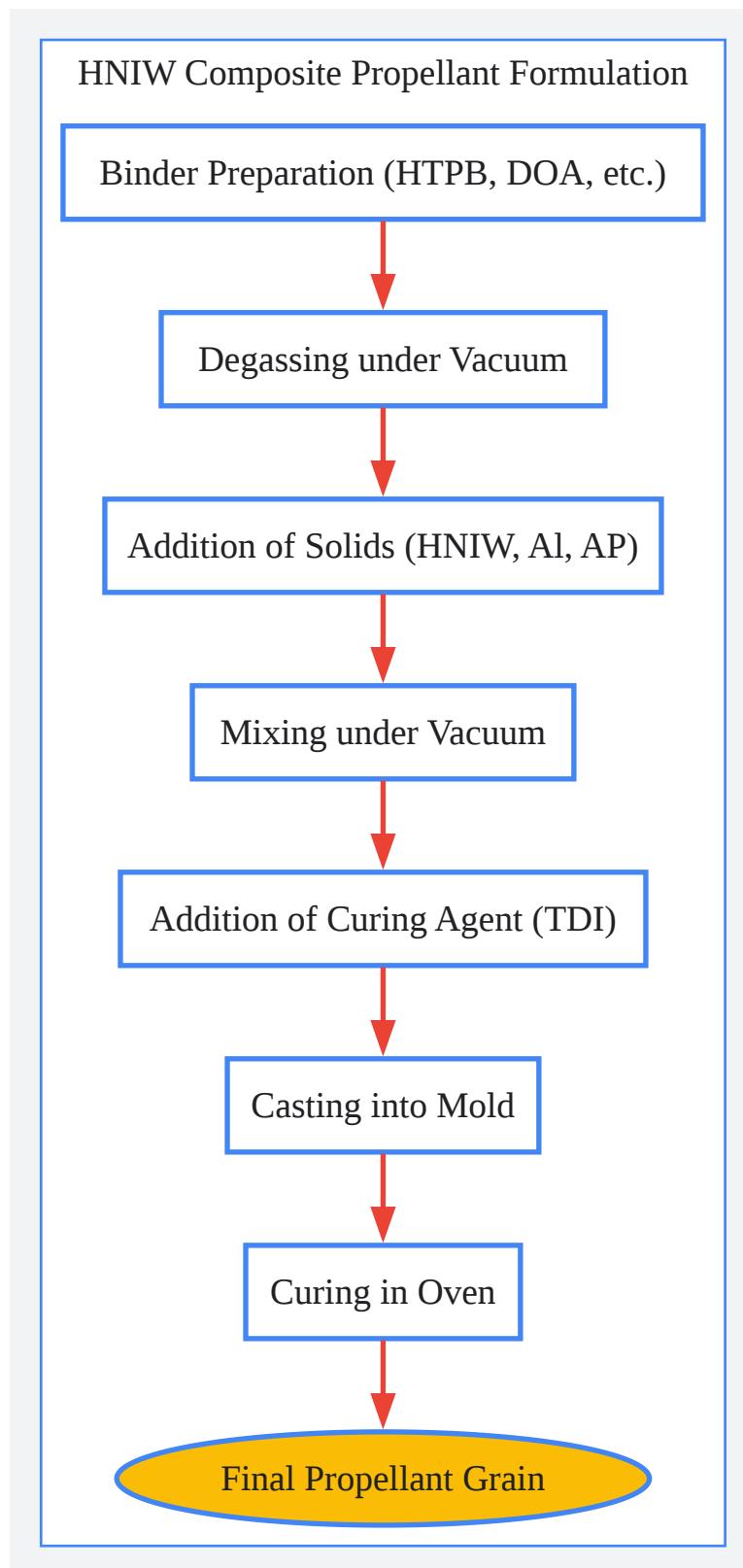
Visualized Workflows and Relationships Synthesis of ϵ -HNIW



[Click to download full resolution via product page](#)

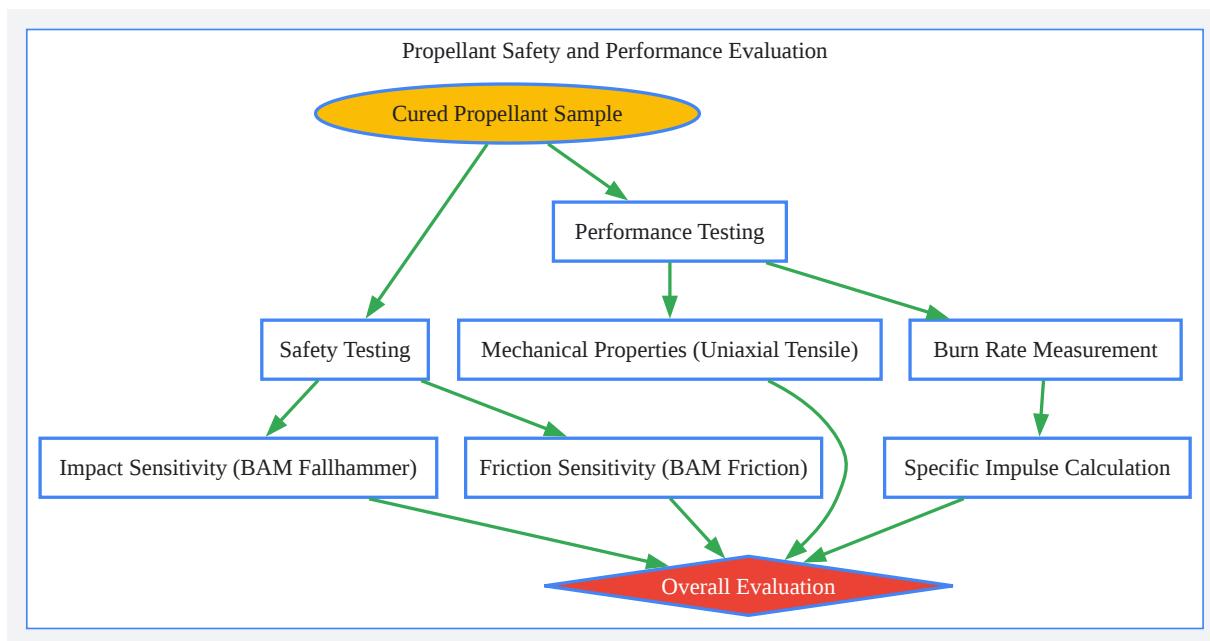
Caption: Workflow for the synthesis of ε-HNIW via recrystallization.

HNIW Composite Propellant Formulation

[Click to download full resolution via product page](#)

Caption: Process flow for formulating HNIW composite solid propellant.

Propellant Safety and Performance Testing Logic



[Click to download full resolution via product page](#)

Caption: Logical flow for the safety and performance testing of HNIW propellants.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Practical Guide to DOT Language (Graphviz) for Developers and Analysts · while true do; [danieleteti.it]
- 2. yadda.icm.edu.pl [yadda.icm.edu.pl]
- 3. researchgate.net [researchgate.net]
- 4. Preparation and sensitivity of mixture explosive of polymer bonded ϵ -HNIW - Beijing Institute of Technology [pure.bit.edu.cn:443]
- 5. ect-journal.kz [ect-journal.kz]
- 6. Solid propellants: AP/HTPB composite propellants - Arabian Journal of Chemistry [arabjchem.org]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. mdpi.com [mdpi.com]
- 10. GitHub - pinczakko/GraphViz-Samples: A rather complex GraphViz DOT sample containing rather many hints for those interested in documenting his/her code via GraphViz DOT [github.com]
- 11. ijarise.org [ijarise.org]
- 12. Rocket propellant - Wikipedia [en.wikipedia.org]
- 13. US9227981B2 - Method of preparation of epsilon-2,4,6,8,10,12-hexanitro-2,4,6,8,10,12-hexaazaisowurtzitane with reduced impact sensitivity - Google Patents [patents.google.com]
- 14. researchgate.net [researchgate.net]
- 15. fauske.com [fauske.com]
- 16. youtube.com [youtube.com]
- 17. osti.gov [osti.gov]
- 18. apps.dtic.mil [apps.dtic.mil]
- 19. Experimental Study on the Evolution of Mechanical Properties and Their Mechanisms in a HTPB Propellant Under Fatigue Loading [mdpi.com]
- 20. eucass.eu [eucass.eu]
- 21. scindeks-clanci.ceon.rs [scindeks-clanci.ceon.rs]
- To cite this document: BenchChem. [Application of Hexanitrohexaazaisowurtzitane (HNIW) in Solid Rocket Propellants: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b163516#application-of-hniw-in-solid-rocket-propellants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com